

# SHP836 in DMSO: Technical Support & Troubleshooting Guide

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## Compound of Interest

Compound Name: SHP836

Cat. No.: B15578406

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of the SHP2 inhibitor, **SHP836**, when working with Dimethyl Sulfoxide (DMSO).

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **SHP836**?

A1: The recommended solvent for preparing stock solutions of **SHP836** is Dimethyl Sulfoxide (DMSO).

Q2: What is the solubility of **SHP836** in DMSO?

A2: **SHP836** has a high solubility in DMSO, reaching up to 250 mg/mL (709.70 mM).[1] It is important to note that achieving this concentration may require sonication.[1] For optimal results, it is also recommended to use newly opened, anhydrous DMSO, as the hygroscopic nature of DMSO can impact solubility.[1]

Q3: How should I prepare a stock solution of **SHP836** in DMSO?

A3: To prepare a stock solution, dissolve the powdered **SHP836** in anhydrous DMSO to your desired concentration. If you encounter issues with dissolution, brief sonication can be applied. It is crucial to ensure the solution is clear and free of any visible particulates before storage or use.

Q4: What are the recommended storage conditions for **SHP836** stock solutions in DMSO?

A4: For long-term storage, it is recommended to store **SHP836** stock solutions in DMSO at -80°C for up to two years or at -20°C for up to one year.<sup>[1]</sup> To minimize degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes.

Q5: Is there quantitative data available on the stability of **SHP836** in DMSO at various temperatures?

A5: Currently, there is no publicly available quantitative data specifically detailing the stability of **SHP836** in DMSO solution over extended periods at various temperatures (e.g., room temperature, 4°C). The provided stability guidelines of up to two years at -80°C and one year at -20°C are based on general recommendations for the product.<sup>[1]</sup> For critical experiments, it is advisable to perform your own stability assessment. A detailed protocol for such a study is provided in the "Experimental Protocols" section of this guide.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Difficulty Dissolving SHP836 in DMSO	<ul style="list-style-type: none"><li>- The concentration is too high.</li><li>- The DMSO has absorbed water.</li><li>- Insufficient mixing.</li></ul>	<ul style="list-style-type: none"><li>- Do not exceed the maximum solubility of 250 mg/mL.</li><li>- Use fresh, anhydrous DMSO.</li><li>- Briefly sonicate the solution in a water bath.</li><li>- Gentle warming (up to 37°C) can also be applied, but be cautious of potential degradation with sensitive compounds.</li></ul>
Precipitation Observed in Stock Solution After Storage	<ul style="list-style-type: none"><li>- The storage temperature was not low enough.</li><li>- The solution underwent multiple freeze-thaw cycles.</li><li>- The initial dissolution was incomplete.</li></ul>	<ul style="list-style-type: none"><li>- Ensure storage at -20°C or preferably -80°C.</li><li>- Aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles.</li><li>- Before use, bring the vial to room temperature and vortex to ensure complete re-dissolution. If precipitate remains, sonication may be necessary.</li></ul>
Inconsistent Experimental Results	<ul style="list-style-type: none"><li>- Degradation of SHP836 in the DMSO stock solution.</li><li>- Inaccurate concentration of the stock solution.</li></ul>	<ul style="list-style-type: none"><li>- Prepare fresh stock solutions regularly.</li><li>- For long-term studies, it is recommended to perform a stability analysis of your stock solution (see Experimental Protocols).</li><li>- Always ensure the compound is fully dissolved before making dilutions.</li></ul>
Working solution for in vivo experiments shows precipitation	<ul style="list-style-type: none"><li>- Poor aqueous solubility of SHP836.</li><li>- High concentration of DMSO in the final formulation.</li></ul>	<ul style="list-style-type: none"><li>- For in vivo studies, it is often necessary to use co-solvents. One suggested formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.<sup>[1]</sup></li><li>- It is recommended</li></ul>

to prepare working solutions  
for in vivo experiments freshly  
on the day of use.[\[1\]](#)

## Quantitative Data Summary

Parameter	Value	Notes	Reference
Solubility in DMSO	250 mg/mL (709.70 mM)	Sonication may be required. Use of fresh, anhydrous DMSO is recommended.	<a href="#">[1]</a>
Storage of Stock Solution (in DMSO)	-80°C, up to 2 years- 20°C, up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.	<a href="#">[1]</a>
Storage of Powder	-20°C, up to 3 years4°C, up to 2 years	<a href="#">[1]</a>	

## Experimental Protocols

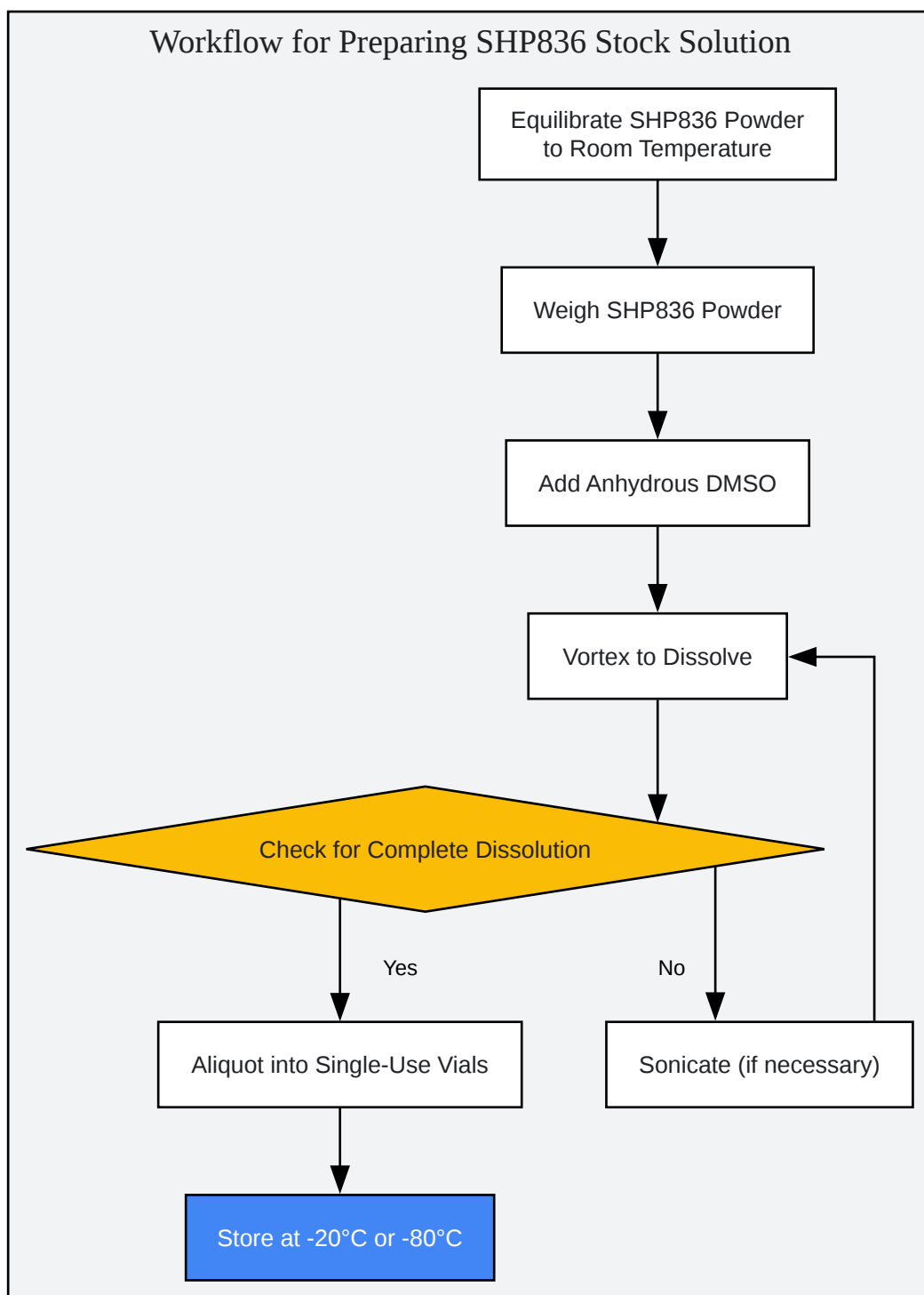
### Protocol for Preparation of a 10 mM SHP836 Stock Solution in DMSO

Materials:

- **SHP836** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass or polypropylene vials with screw caps
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

## Procedure:

- Allow the **SHP836** powder to equilibrate to room temperature before opening the container to prevent moisture condensation.
- Weigh the desired amount of **SHP836** powder using a calibrated analytical balance. For example, for 1 mL of a 10 mM solution, weigh out 3.52 mg of **SHP836** (Molecular Weight: 352.26 g/mol ).
- Add the appropriate volume of anhydrous DMSO to the vial containing the **SHP836** powder.
- Cap the vial tightly and vortex the solution until the powder is completely dissolved.
- If dissolution is slow, sonicate the vial in a water bath for 5-10 minutes.
- Once the solution is clear and free of particulates, it is ready for use or storage.
- For long-term storage, aliquot the stock solution into smaller, single-use volumes and store at -80°C or -20°C.



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Caption: Workflow for preparing an **SHP836** stock solution in DMSO.

## Protocol for Assessing the Stability of SHP836 in DMSO

This protocol outlines a method to determine the stability of **SHP836** in a DMSO stock solution over time at different temperatures using High-Performance Liquid Chromatography (HPLC).

Materials:

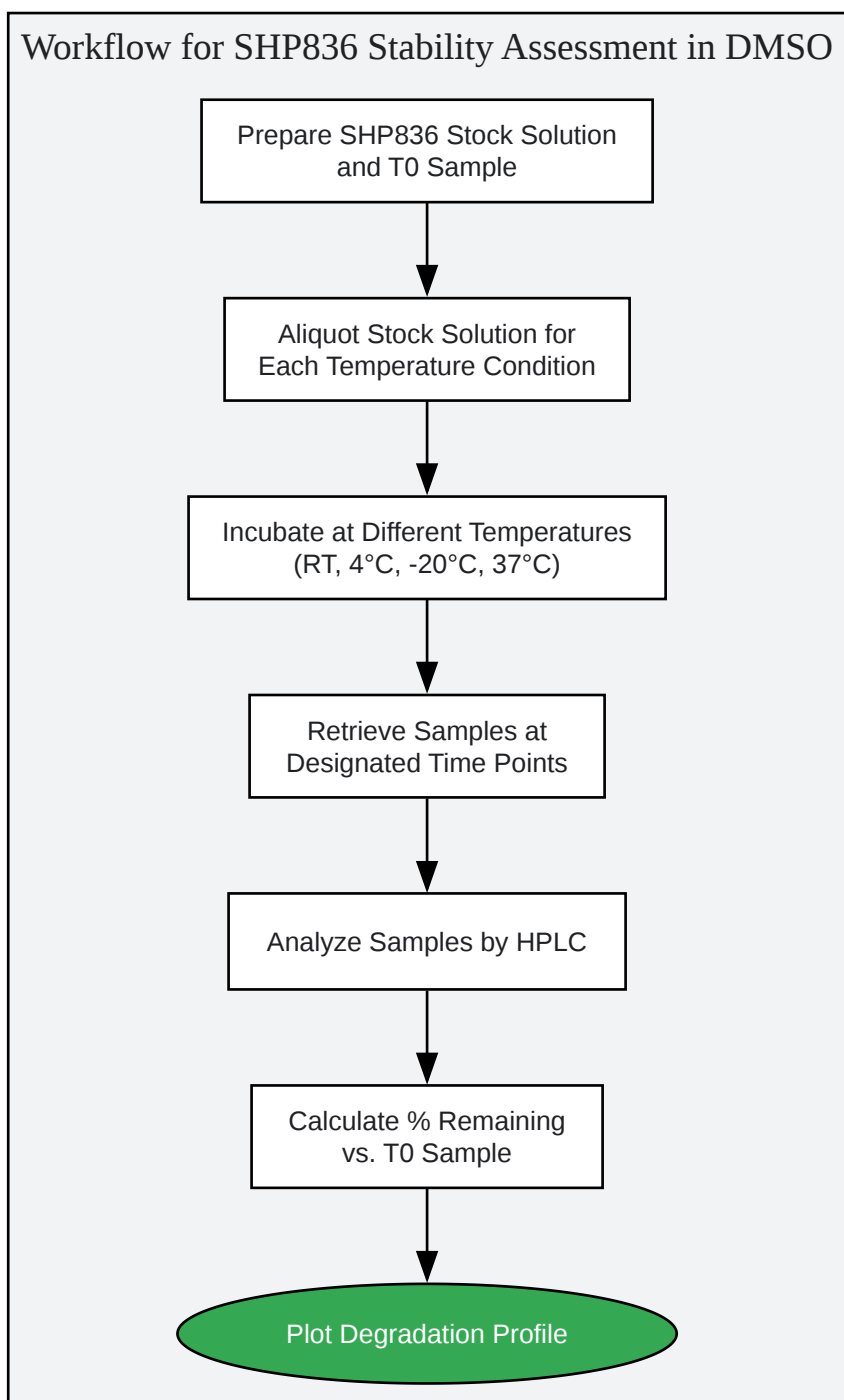
- **SHP836** in DMSO stock solution (e.g., 10 mM)
- Anhydrous DMSO
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic Acid (LC-MS grade)
- HPLC system with a UV detector and preferably a mass spectrometer (MS)
- Analytical column (e.g., C18)
- Incubators or ovens set to desired temperatures (e.g., Room Temperature, 4°C, 37°C)
- Freezer (-20°C)
- HPLC vials

Procedure:

- Sample Preparation:
  - Time Zero (T0) Sample: Prepare the initial reference sample by diluting the **SHP836** stock solution to a suitable concentration for HPLC analysis (e.g., 10 µM) using an appropriate solvent mixture (e.g., 50:50 acetonitrile:water). This sample represents 100% compound integrity.
  - Incubation Samples: Aliquot the **SHP836** stock solution into multiple vials for each storage temperature to be tested.
- Incubation:

- Place the sets of vials at their respective storage temperatures (e.g., Room Temperature, 4°C, -20°C, and an accelerated condition like 37°C).
- Time Points:
  - At designated time points (e.g., 1, 3, 7, 14, and 30 days), retrieve one vial from each temperature condition.
- HPLC Analysis:
  - For each time point, prepare a sample for HPLC analysis by diluting the stock solution to the same concentration as the T0 sample.
  - Analyze the T0 and all time-point samples using a validated HPLC method. A generic gradient method can be used as a starting point:
    - Mobile Phase A: 0.1% Formic Acid in Water
    - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
    - Gradient: A suitable gradient to ensure separation of the parent compound from any potential degradants (e.g., 5-95% B over 10 minutes).
    - Detection: Monitor at a wavelength where **SHP836** has maximum absorbance. If available, use MS to monitor the parent ion.
- Data Analysis:
  - For each chromatogram, determine the peak area of the **SHP836** parent peak.
  - Calculate the percentage of **SHP836** remaining at each time point relative to the T0 sample:
    - $\% \text{ Remaining} = (\text{Peak Area at Tx} / \text{Peak Area at T0}) * 100$
  - Plot the % Remaining against time for each temperature to visualize the degradation profile.





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Caption: Workflow for assessing the stability of **SHP836** in DMSO.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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